

"Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate" vs. DINP as a plasticizer

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate*

Cat. No.: *B1268027*

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An Objective Comparison of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate** (DEHCH) and Diisononyl Phthalate (DINP) as Plasticizers

Introduction

The selection of a plasticizer is a critical decision in the formulation of flexible polymer products, with significant implications for performance, safety, and regulatory compliance. For decades, phthalate esters, such as Diisononyl Phthalate (DINP), have been the industry standard for plasticizing polyvinyl chloride (PVC) and other polymers. However, increasing concerns over the potential health risks associated with some phthalates, including endocrine disruption, have driven the development and adoption of safer, non-phthalate alternatives. One such alternative is **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate** (DEHCH), a non-phthalate plasticizer designed to offer comparable or superior performance to traditional phthalates with an improved safety profile.

This guide provides a comprehensive, data-driven comparison of DEHCH and DINP for researchers, scientists, and drug development professionals. It covers key performance characteristics, toxicological profiles, and detailed experimental methodologies to support informed decision-making in material selection and formulation.

Performance Comparison

The performance of a plasticizer is evaluated based on several key parameters, including its efficiency in imparting flexibility, its resistance to migration, and its thermal stability.

Plasticizing Efficiency

Plasticizing efficiency refers to the ability of a plasticizer to increase the flexibility and reduce the hardness of a polymer. This is typically quantified by measuring mechanical properties such as Shore hardness, tensile strength, and elongation at break. While direct comparative studies under identical conditions are limited, the available data suggests that DEHCH exhibits a plasticizing efficiency comparable to that of DINP.

Table 1: Comparison of Typical Mechanical Properties of PVC Plasticized with DEHCH and DINP

| Property | DEHCH | DINP | Test Method |
|-------------------------|--------------------|--------------------------|-------------|
| Shore A Hardness | Comparable to DINP | ~70-90 (typical range) | ASTM D2240 |
| Tensile Strength (MPa) | Comparable to DINP | ~15-25 (typical range) | ASTM D412 |
| Elongation at Break (%) | Comparable to DINP | ~250-400 (typical range) | ASTM D412 |
| 100% Modulus (MPa) | Comparable to DINP | ~8-15 (typical range) | ASTM D412 |

Note: The values for DINP are typical ranges found in plasticized PVC formulations. Data for DEHCH is stated as comparable based on manufacturer information, but specific numerical values from direct comparative studies are not readily available in the public domain.

Migration Resistance

A critical performance aspect, especially for applications in medical devices and food contact materials, is the plasticizer's resistance to migrating out of the polymer matrix. Lower migration is desirable to maintain the product's mechanical properties and to minimize human exposure to the plasticizer. DEHCH is reported to have low volatility and low migration characteristics.

Table 2: Migration Resistance of DEHCH vs. DINP (Qualitative Comparison)

| Property | DEHCH | DINP | Test Method |
|------------------------------|-------|--|-------------|
| Volatility | Low | Low, but higher than some non-phthalates | ASTM D1203 |
| Migration into Aqueous Media | Low | Low | ASTM D1239 |
| Migration into Fatty Media | Low | Higher than in aqueous media | ASTM D1239 |

Note: Quantitative, side-by-side migration data for DEHCH and DINP in various food simulants (e.g., ethanol, acetic acid, olive oil) under standardized test conditions (e.g., ISO 175) is not readily available in the public literature. The information presented is based on qualitative statements from various sources.

Thermal Stability

Thermal stability is crucial for polymer processing and the long-term durability of the final product. Thermogravimetric analysis (TGA) is commonly used to evaluate the thermal stability of plasticizers by measuring weight loss as a function of temperature. Both DEHCH and DINP generally exhibit good thermal stability suitable for typical PVC processing conditions.

Table 3: Thermal Stability of DEHCH and DINP

| Property | DEHCH | DINP | Test Method |
|--------------------------------|----------------------------|------|----------------------------------|
| Decomposition Temperature (°C) | Data not readily available | ~300 | Thermogravimetric Analysis (TGA) |

Note: Specific TGA data for DEHCH was not found in the reviewed literature. DINP shows good thermal stability under normal processing conditions.

Experimental Protocols

To ensure accurate and reproducible comparisons of plasticizer performance, standardized experimental protocols are essential. The following are outlines of key test methods.

Plasticizing Efficiency Testing

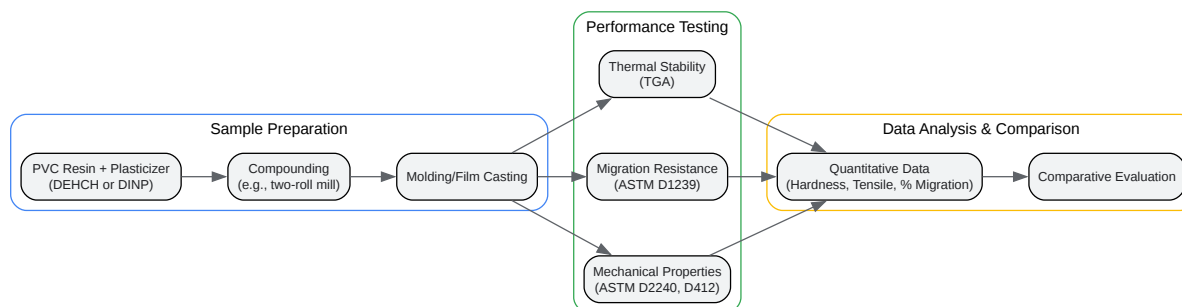
- ASTM D2240 - Standard Test Method for Rubber Property—Durometer Hardness: This method measures the Shore hardness of the plasticized PVC. A durometer is pressed against the material, and the depth of indentation is measured. A lower Shore hardness value indicates greater flexibility.
- ASTM D412 - Standard Test Methods for Vulcanized Rubber and Thermoplastic Elastomers—Tension: This test determines the tensile properties of the plasticized PVC, including tensile strength, elongation at break, and modulus. A dog-bone-shaped specimen is stretched until it breaks, and the force and elongation are recorded.

Migration Resistance Testing

- ASTM D1239 - Standard Test Method for Resistance of Plastic Films to Extraction by Chemicals: This method is used to determine the weight loss of a plastic film when immersed in a specific liquid (e.g., water, oil, or other simulants) for a set time and temperature. The percentage of weight loss corresponds to the amount of plasticizer that has migrated out of the film.

Thermal Stability Testing

- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This analysis can determine the decomposition temperature of the plasticizer, providing an indication of its thermal stability.



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Figure 1: A generalized experimental workflow for comparing the performance of plasticizers.

Toxicological Profile

A key driver for the development of non-phthalate plasticizers like DEHCH is the concern over the potential adverse health effects of some traditional phthalates.

Diisononyl Phthalate (DINP)

DINP is a high-molecular-weight phthalate and is generally considered to have a lower toxicity profile than low-molecular-weight phthalates like DEHP. However, it has still faced regulatory scrutiny and has been associated with concerns about endocrine disruption in some studies. Endocrine-disrupting chemicals can interfere with the body's hormonal systems, potentially leading to adverse developmental, reproductive, neurological, and immune effects. Some phthalates are known to interact with androgen and estrogen receptors.

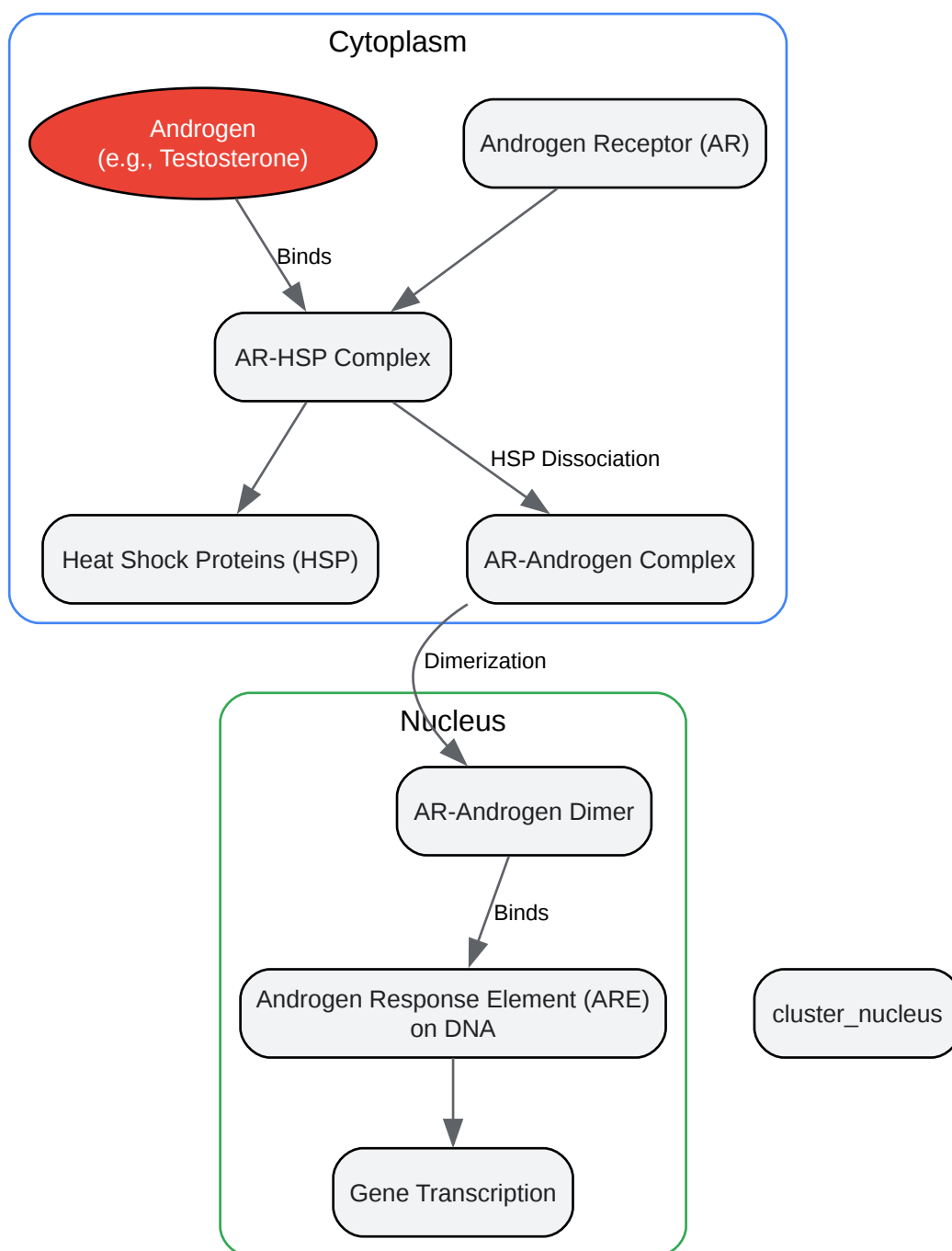
Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate (DEHCH)

DEHCH is a non-phthalate plasticizer, meaning its chemical structure is different from that of phthalates. It has been developed as a safer alternative and is reported to be free from the

problematic health concerns associated with some phthalates. Studies have indicated that DEHCH does not release harmful substances and is suitable for sensitive applications such as children's toys, medical equipment, and food contact materials.

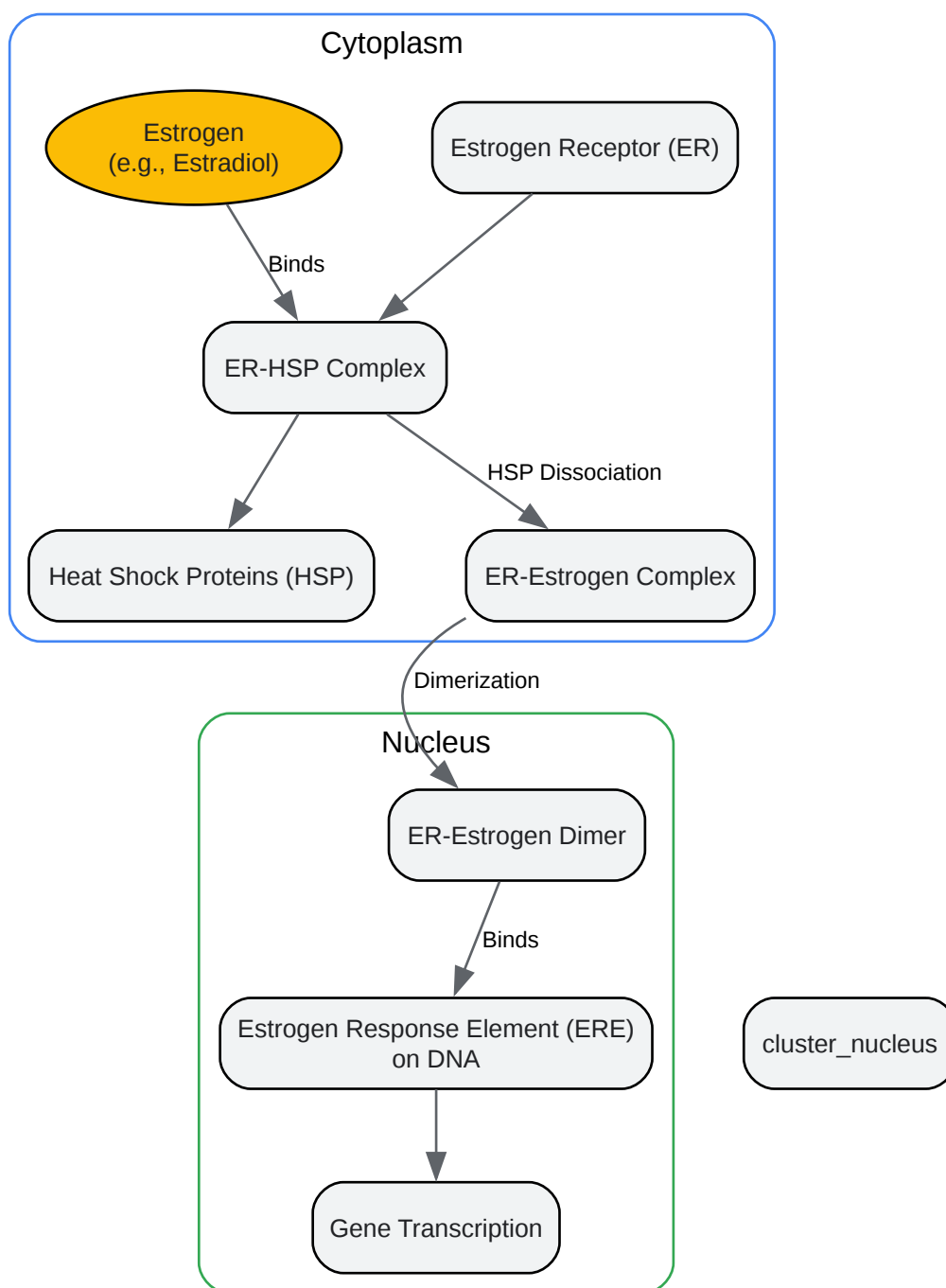
Signaling Pathways in Endocrine Disruption

The endocrine-disrupting activity of some chemicals can be mediated through their interaction with nuclear receptors, such as the androgen receptor (AR) and the estrogen receptor (ER).



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Figure 2: Simplified diagram of the androgen receptor signaling pathway.



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Figure 3: Simplified diagram of the estrogen receptor signaling pathway.

Conclusion

Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate (DEHCH) presents a compelling alternative to Diisononyl Phthalate (DINP) as a plasticizer, particularly for applications with

stringent safety requirements. While direct, quantitative, side-by-side performance data is not always readily available, the existing information suggests that DEHCH offers comparable plasticizing efficiency and thermal stability to DINP. Furthermore, DEHCH is reported to have a superior safety profile, with low volatility and migration, and is not associated with the endocrine disruption concerns linked to some phthalates.

For researchers, scientists, and drug development professionals, the choice between DEHCH and DINP will depend on the specific requirements of the application. In cases where biocompatibility, low extractables, and a favorable regulatory profile are paramount, DEHCH appears to be a strong candidate. However, for applications where cost is a primary driver and the toxicological concerns are deemed manageable, DINP may remain a viable option. Further independent, comparative studies are warranted to provide more detailed quantitative data to aid in the selection process.

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